

Technical Guide: 3-Amino-5-(3-chlorophenyl)benzoic acid

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Compound of Interest

Compound Name: 3-Amino-5-(3-chlorophenyl)benzoic acid

CAS No.: 1261928-90-8

Cat. No.: B6399594

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CAS Number: 1261935-51-6

Synonyms: 3-Amino-3'-chloro-5-biphenylcarboxylic acid; 5-Amino-3'-chloro-[1,1'-biphenyl]-3-carboxylic acid.

Executive Summary & Chemical Profile

3-Amino-5-(3-chlorophenyl)benzoic acid is a bifunctional biphenyl scaffold utilized primarily in early-stage drug discovery. It serves as a critical intermediate for synthesizing Type II kinase inhibitors and protein-protein interaction modulators. Its structure features two chemically distinct handles—a carboxylic acid and a primary aromatic amine—positioned meta to each other on a biphenyl core, allowing for orthogonal functionalization.

Physicochemical Properties

Property	Value	Note
Molecular Formula	C ₁₃ H ₁₀ ClNO ₂	
Molecular Weight	247.68 g/mol	
Appearance	Off-white to beige solid	Typical for amino-biphenyls
Solubility	DMSO, DMF, MeOH (warm)	Poor water solubility at neutral pH
pKa (Acid)	~4.0 - 4.2	Predicted (Benzoic acid moiety)
pKa (Base)	~3.5 - 4.0	Predicted (Aniline moiety)
LogP	~3.2	Lipophilic scaffold

Synthetic Methodology (Suzuki-Miyaura Coupling)

The most robust route to CAS 1261935-51-6 is the palladium-catalyzed cross-coupling of 3-amino-5-bromobenzoic acid with 3-chlorophenylboronic acid. This route preserves the sensitive amino group without requiring protection/deprotection steps if mild conditions are chosen.

Reaction Scheme

- Electrophile: 3-Amino-5-bromobenzoic acid (or its methyl ester, followed by hydrolysis).
- Nucleophile: 3-Chlorophenylboronic acid.
- Catalyst: Pd(dppf)Cl₂·DCM or Pd(PPh₃)₄.
- Base: Na₂CO₃ or K₂CO₃ (2.0 M aq).

Detailed Protocol

Note: This protocol assumes the use of the methyl ester precursor to avoid catalyst poisoning by the free carboxylic acid, followed by saponification.

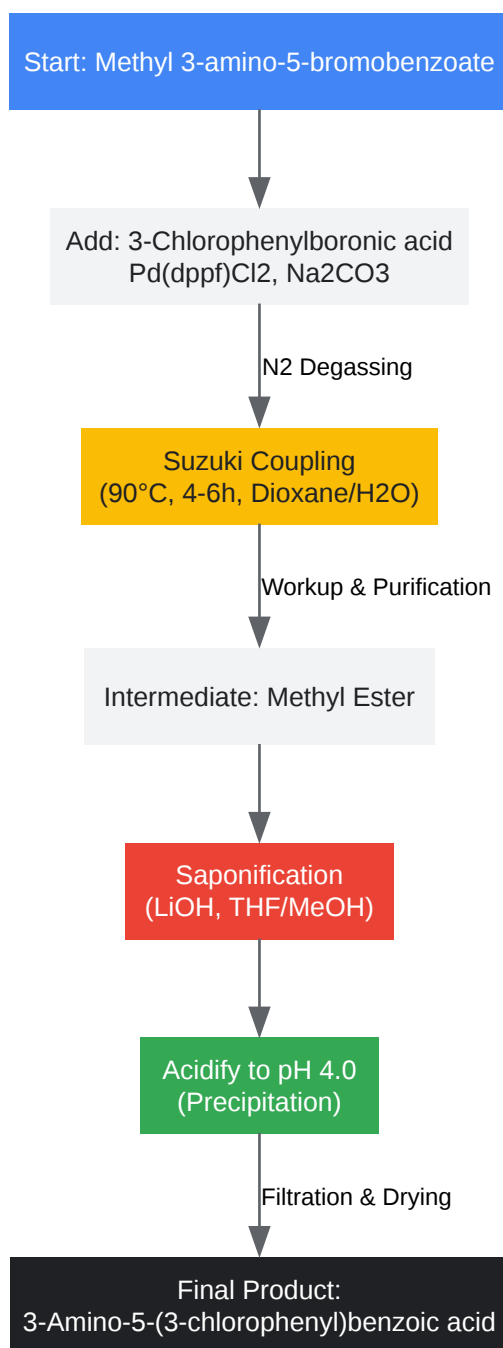
Step 1: Cross-Coupling

- Charge: In a 250 mL round-bottom flask, combine Methyl 3-amino-5-bromobenzoate (1.0 eq), 3-Chlorophenylboronic acid (1.2 eq), and Pd(dppf)Cl₂ (0.05 eq).
- Solvent: Add 1,4-Dioxane (10 V) and 2M Na₂CO₃ (3.0 eq).
- Degas: Sparge with nitrogen for 15 minutes or perform 3 vacuum/nitrogen backfill cycles. Critical: Oxygen presence promotes homocoupling and catalyst deactivation.
- Reflux: Heat to 90°C for 4–6 hours. Monitor by LC-MS for consumption of the bromide.
- Workup: Cool to RT. Dilute with EtOAc and water. Separate layers. Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Step 2: Saponification (Hydrolysis)

- Dissolve: Dissolve the intermediate ester in THF/MeOH (1:1).
- Hydrolyze: Add LiOH·H₂O (3.0 eq) dissolved in minimal water. Stir at 40°C for 2 hours.
- Acidify: Carefully adjust pH to ~4.0 using 1N HCl. The product, **3-Amino-5-(3-chlorophenyl)benzoic acid**, will precipitate.
- Isolate: Filter the solid, wash with cold water, and dry under vacuum.

Synthesis Workflow Diagram



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Caption: Step-by-step synthetic workflow for CAS 1261935-51-6 via Suzuki coupling and saponification.

Medicinal Chemistry Applications

This scaffold is highly valued in "Fragment-Based Drug Design" (FBDD) due to its ability to orient substituents in specific vectors.

Kinase Inhibitor Design (Type II)

The biphenyl carboxylic acid motif is a classic "tail" moiety for Type II kinase inhibitors (e.g., p38 MAPK, BRAF).

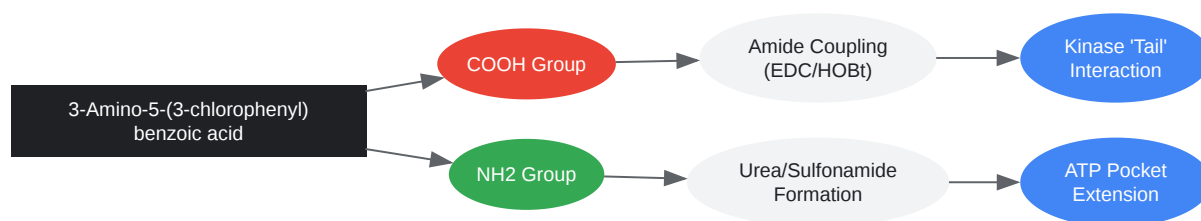
- Mechanism: The carboxylic acid is converted to an amide, which often forms hydrogen bonds with the "DFG-out" conformation of the kinase activation loop.
- Hydrophobic Pocket: The 3-chlorophenyl ring occupies the hydrophobic allosteric pocket adjacent to the ATP binding site. The chlorine atom provides specific lipophilic contacts.

Orthogonal Functionalization Strategy

Researchers utilize the two functional groups for divergent library synthesis:

- Path A (Carboxylic Acid): Amide coupling with primary amines to generate the "hinge-binding" or "solvent-exposed" domain.
- Path B (Aniline): Derivatization via sulfonylation, urea formation (reaction with isocyanates), or Buchwald-Hartwig amination to extend the scaffold into the ATP-binding pocket.

Scaffold Utility Diagram



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Caption: Divergent synthesis strategy using the orthogonal handles of the CAS 1261935-51-6 scaffold.

Safety & Handling (E-E-A-T)

As an aromatic amine and carboxylic acid derivative, standard laboratory safety protocols apply.

- Hazards: Potential skin and eye irritant (H315, H319).[1] Specific toxicity data for this CAS is limited; treat as a potential mutagen (common for aniline derivatives) until proven otherwise.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The amine is susceptible to oxidation over long periods.
- Disposal: Incineration in a chemical waste facility equipped with scrubbers for nitrogen oxides and hydrochloric acid.

References

- ChemSRC. (n.d.). **3-amino-5-(3-chlorophenyl)benzoic acid** - CAS 1261935-51-6. Retrieved from [[Link](#)]
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. (Foundational protocol for Suzuki coupling used in synthesis).
- Roughley, S. D., & Jordan, A. M. (2011). The medicinal chemist's toolbox: an analysis of reactions used in the pursuit of drug candidates. Journal of Medicinal Chemistry, 54(10), 3451-3479.

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Sources

- [1. 5-Amino-\[1,1'-biphenyl\]-3,4'-dicarboxylic acid | 129192-19-4 \[sigmaaldrich.com\]](#)
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